

CH-223191 solubility issues and solutions

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Compound of Interest

Compound Name: CH-223191

Cat. No.: B1684373

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Technical Support Center: CH-223191

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address solubility issues encountered when working with the Aryl Hydrocarbon Receptor (AhR) antagonist, **CH-223191**.

Frequently Asked Questions (FAQs)

Q1: What is **CH-223191** and what is its primary mechanism of action?

A1: **CH-223191** is a potent, specific, and selective antagonist of the Aryl Hydrocarbon Receptor (AhR).[1][2] AhR is a ligand-activated transcription factor that regulates the expression of genes involved in xenobiotic metabolism, such as cytochrome P450 enzymes.[3][4] The primary mechanism of action for **CH-223191** is to prevent the ligand-induced nuclear translocation of AhR.[1][5] By blocking this step, it inhibits the subsequent dimerization with the AhR Nuclear Translocator (ARNT) and the binding to xenobiotic response elements (XREs) in the DNA, thereby preventing the transcription of AhR target genes.[2][6] It is considered a "pure" antagonist as it does not exhibit agonist activity, even at high concentrations.[7]

Q2: Why is my **CH-223191** precipitating in my cell culture medium?

A2: **CH-223191** is a hydrophobic compound with very poor solubility in aqueous solutions like cell culture media.[2][8] Precipitation typically occurs when a concentrated stock solution, usually dissolved in an organic solvent like Dimethyl Sulfoxide (DMSO), is diluted into the aqueous environment of the culture medium. The sudden change in solvent polarity causes the

compound to fall out of solution. Other factors that can contribute to precipitation include high concentrations exceeding the solubility limit, temperature fluctuations (e.g., using cold media), and interactions with other media components.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q3: What is the recommended solvent for preparing **CH-223191** stock solutions?

A3: Dimethyl Sulfoxide (DMSO) is the most highly recommended solvent for preparing stock solutions of **CH-223191**.[\[2\]](#)[\[8\]](#) It is soluble to at least 100 mg/mL in fresh, high-quality DMSO.[\[1\]](#) It is critical to use newly opened or anhydrous DMSO, as moisture can significantly reduce the solubility of the compound.[\[1\]](#)[\[2\]](#)

Q4: How can I prevent **CH-223191** from precipitating when preparing my working solution for cell culture?

A4: To prevent precipitation, a careful, stepwise dilution process is recommended:

- Pre-warm the medium: Always use cell culture medium that has been pre-warmed to 37°C. Adding a concentrated stock to cold medium can cause the compound to precipitate immediately.[\[11\]](#)[\[12\]](#)
- Use a multi-step dilution: Instead of adding the DMSO stock directly to the full volume of medium, perform an intermediate dilution. For example, add the small volume of DMSO stock to a smaller volume of pre-warmed medium first.
- Add dropwise while mixing: Add the **CH-223191** stock solution (or the intermediate dilution) slowly, drop-by-drop, to the final volume of pre-warmed medium while gently swirling or vortexing the container.[\[12\]](#)[\[13\]](#) This ensures rapid and uniform dispersion, preventing localized high concentrations that can lead to precipitation.[\[13\]](#)
- Keep the final DMSO concentration low: Ensure the final concentration of DMSO in your cell culture is non-toxic to your specific cell line, typically below 0.5% and ideally at or below 0.1%.[\[14\]](#)

Q5: I see a precipitate in my media after adding **CH-223191**. What should I do?

A5: If you observe a precipitate (e.g., cloudiness, fine particles, or crystals), do not use the medium for your experiment. The actual concentration of soluble **CH-223191** will be unknown

and much lower than intended, leading to inconsistent and unreliable results.^[12] The precipitate can also be cytotoxic to cells.^[9] You should discard the solution and prepare a fresh one, carefully following the steps outlined in Q4 to prevent precipitation.

Quantitative Data: Solubility Profile

The solubility of **CH-223191** varies significantly across different solvents. The following table summarizes key solubility data for easy reference.

Solvent	Solubility (Concentration)	Solubility (mg/mL)	Notes
DMSO	≥ 100 mM, 200.96 mM ^[2] , 380.94 mM ^[15]	≥ 33.3 mg/mL ^[8] , 67 mg/mL ^[2] , 90 mg/mL ^[7] , 127 mg/mL ^[15]	The recommended solvent. Use fresh, anhydrous DMSO for best results as moisture reduces solubility. ^{[1][2]}
Dimethyl Formamide (DMF)	~90 mM	~30 mg/mL ^[16]	
Ethanol	~9.9 mM ^[15] , ~0.3 mM ^[16]	~3.3 mg/mL ^[15]	Sonication is recommended to aid dissolution. ^[15] Solubility is significantly lower than in DMSO.
Water	Insoluble ^[2]	Insoluble ^[2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM CH-223191 Stock Solution in DMSO

Materials:

- **CH-223191** powder (MW: 333.39 g/mol)^[1]

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes

Procedure:

- Allow the **CH-223191** vial to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, add 300 µL of DMSO for every 1 mg of **CH-223191** powder. (Calculation: $1 \text{ mg} / 333.39 \text{ g/mol} = \sim 3 \text{ µmol}$. $3 \text{ µmol} / 10 \text{ mmol/L} = 0.3 \text{ mL}$ or 300 µL).
- Gently vortex or pipette up and down to ensure the compound is fully dissolved. The solution should be clear.
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and protect from light.[\[13\]](#)
- Store the aliquots at -20°C for long-term storage.[\[1\]](#)[\[16\]](#)

Protocol 2: Preparation of a Working Solution for In Vitro Experiments

Objective: To prepare a final concentration of 10 µM **CH-223191** in cell culture medium.

Materials:

- 10 mM **CH-223191** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile conical tubes

Procedure:

- Thaw an aliquot of the 10 mM **CH-223191** stock solution at room temperature.
- Determine the final volume of medium required for your experiment (e.g., 10 mL).

- Calculate the volume of stock solution needed. For a 1:1000 dilution (10 mM to 10 μ M), you will need 10 μ L of stock for 10 mL of medium. This results in a final DMSO concentration of 0.1%.
- Add the 10 mL of pre-warmed cell culture medium to a sterile conical tube.
- While gently swirling the medium, add the 10 μ L of the 10 mM stock solution drop-by-drop.
[\[12\]](#)
- Ensure the solution is thoroughly mixed. Visually inspect for any signs of precipitation against a light source.
- Use the freshly prepared medium for your cell treatment immediately for optimal results.[\[1\]](#)
[\[12\]](#)

Protocol 3: General Formulation for In Vivo Studies

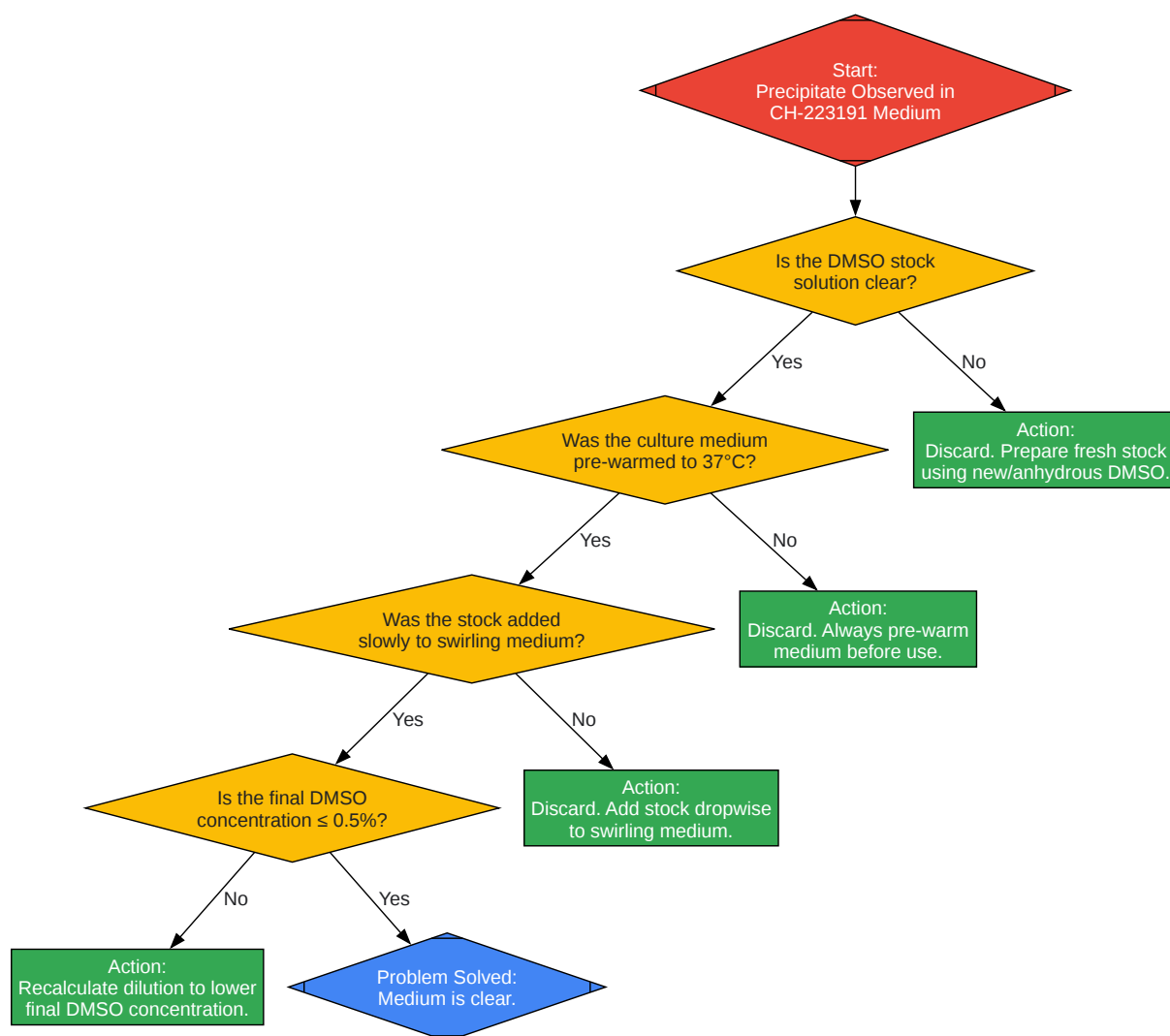
For in vivo administration, **CH-223191** is often formulated in a vehicle containing a mixture of solvents to maintain solubility.

Example Formulation: One published method for preparing a solution for oral gavage (p.o.) involves a multi-component vehicle.[\[2\]](#)

- Dissolve **CH-223191** in DMSO to create a concentrated stock (e.g., 17 mg/mL).
- For a 1 mL final working solution, add 50 μ L of the clarified DMSO stock to 400 μ L of PEG300 and mix until clear.
- Add 50 μ L of Tween-80 to the mixture and mix until clear.
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.
- The final solution should be used immediately for best results.[\[2\]](#)

Visual Guides

Aryl Hydrocarbon Receptor (AHR) Signaling Pathway and CH-223191 Inhibition



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